

Personal protective equipment for handling 1-Butanol

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Compound of Interest

Compound Name: 1-Butanol

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Essential Safety and Handling Guide for 1-Butanol

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Butanol**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE) and Exposure Limits

Proper personal protective equipment is mandatory when handling **1-Butanol** to minimize exposure and prevent injury. Below is a summary of recommended PPE and occupational exposure limits.

Exposure Limit	Value	Issuing Organization
Permissible Exposure Limit (PEL)	100 ppm (300 mg/m ³)	OSHA
Threshold Limit Value (TLV)	20 ppm	ACGIH

Table 1: Occupational Exposure Limits for **1-Butanol**

PPE Category	Specific Recommendations	Standard
Eye and Face Protection	Tightly fitting safety goggles or a face shield (minimum 8-inch).[1]	NIOSH (US) or EN 166 (EU) approved.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, 0.5 mm thickness) with a breakthrough time of >480 minutes.[3] Gloves must be inspected before use and disposed of properly.[1][2]	Tested according to EN 374.[3]
Body Protection	Lab coat, flame retardant antistatic protective clothing.[4]	-
Respiratory Protection	Use a vapor respirator if ventilation is inadequate.[5] A filter respirator for organic gases and vapors is recommended.	NIOSH (US) or EN 149 (EU) approved.

Table 2: Recommended Personal Protective Equipment for **1-Butanol**

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **1-Butanol** in a well-ventilated area, preferably with local exhaust systems.[3][6]
- Ignition Sources: **1-Butanol** is a flammable liquid and vapor.[3][7] Keep it away from heat, sparks, open flames, and other ignition sources.[1][2][8] Smoking is strictly prohibited in areas where **1-Butanol** is handled or stored.[1][2][3]
- Static Discharge: Take precautionary measures against static discharge.[1][3][4] Use non-sparking tools and ensure containers and receiving equipment are grounded and bonded.[1][9]

- Container Management: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#) Opened containers must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)[\[2\]](#)
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[6\]](#) Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Disposal Plan:

- Waste Classification: **1-Butanol** and its container must be disposed of as hazardous waste.[\[3\]](#)
- Disposal Method: Dispose of contents and container in accordance with local, regional, national, and international regulations at an approved waste disposal plant.[\[1\]](#)[\[3\]](#) Do not allow the product to enter drains or sewage systems.[\[1\]](#)[\[10\]](#)
- Contaminated Packaging: Uncleaned packaging should be disposed of according to official regulations.[\[10\]](#)

First Aid Measures

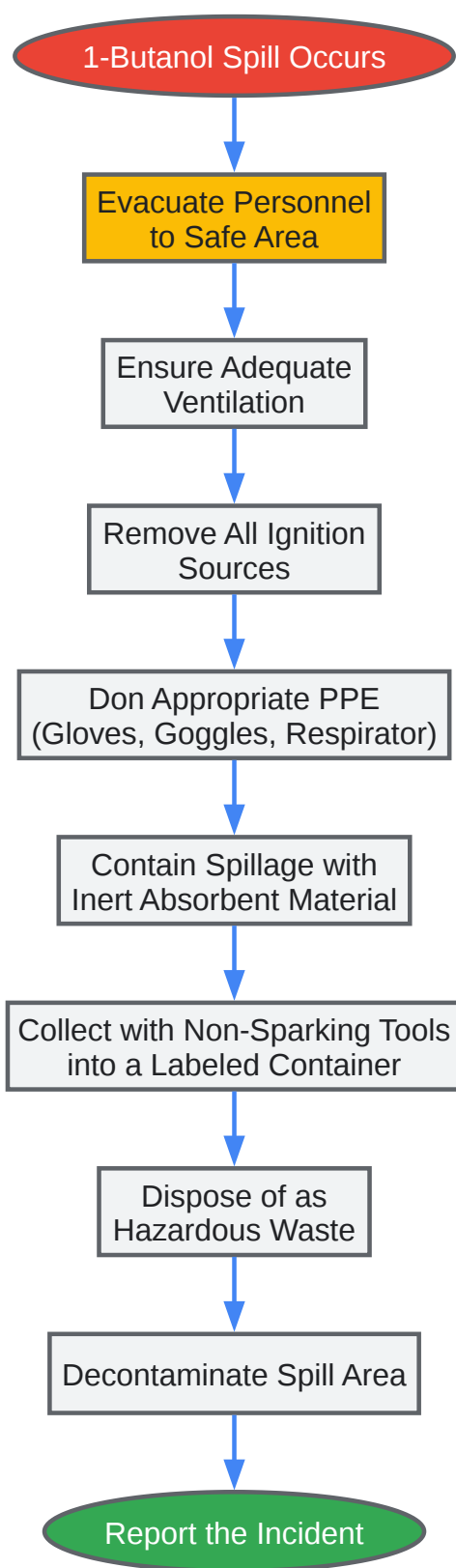
Immediate and appropriate first aid is crucial in the event of exposure to **1-Butanol**.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1][6]
Skin Contact	Immediately remove all contaminated clothing. [6][10] Wash the affected area with soap and plenty of water.[1][10] If skin irritation occurs, consult a physician.[1][3]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[1][3] Remove contact lenses if present and easy to do.[1][6] Continue rinsing and seek immediate medical attention.[1][6]
Ingestion	Do NOT induce vomiting.[1][6] Rinse the mouth with water.[1][3] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1][6][10]

Table 3: First Aid Procedures for **1-Butanol** Exposure

Emergency Spill Response Workflow

The following diagram outlines the procedural steps for responding to a **1-Butanol** spill.



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Caption: Workflow for handling a **1-Butanol** spill.

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References

- 1. geneseo.edu [geneseo.edu]
- 2. opcw.org [opcw.org]
- 3. carlroth.com:443 [carlroth.com:443]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. home.miracosta.edu [home.miracosta.edu]
- 6. direct.hpc-j.co.jp [direct.hpc-j.co.jp]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. nbino.com [nbino.com]
- 9. echemi.com [echemi.com]
- 10. agilent.com [agilent.com]
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